

Technical Guide: Safety and Handling Precautions for 9-Anthraldoxime

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Compound of Interest

Compound Name: 9-Anthraldoxime

CAS No.: 1942-19-4

Cat. No.: B1179985

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Executive Technical Summary

9-Anthraldoxime (9-Anthracenecarboxaldehyde oxime) is a functionalized polycyclic aromatic hydrocarbon (PAH) widely utilized as a derivatizing agent for carbonyl detection, a fluorophore precursor, and a synthetic intermediate for isoxazoles.^{[1][2][3]} While sharing the carcinogenic potential common to anthracene derivatives, its oxime moiety introduces specific thermal and chemical instabilities—namely, the potential for Beckmann rearrangement and dehydration to nitriles under acidic or thermal stress. This guide integrates photophysical handling requirements with toxicological controls to ensure data integrity and operator safety.

Part 1: Physicochemical Profile & Identification

The following data establishes the baseline for identification and risk assessment.

Parameter	Technical Specification
Chemical Name	9-Anthraldoxime (9-Anthracenecarboxaldehyde oxime)
CAS Number	34810-13-4
Molecular Formula	C ₁₅ H ₁₁ NO
Molecular Weight	221.25 g/mol
Physical State	Yellow to greenish-yellow crystalline solid
Melting Point	162–164 °C (lit.) ^{[1][4]}
Solubility	Soluble in DMSO, DMF, Chloroform; sparingly soluble in water.
Fluorescence	Strong blue/green emission; highly sensitive to quenching by O ₂ .

Part 2: Toxicology & Hazard Assessment

GHS Classification & Structural Alerts

Signal Word:WARNING

Hazard Class	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation. ^[5]
STOT-SE	H335	May cause respiratory irritation. ^[6]

Mechanism of Toxicity

- Intercalation Potential: As a planar tricyclic aromatic system, the anthracene core can intercalate into DNA base pairs. While **9-anthraldoxime** is not explicitly classified as a

mutagen in all jurisdictions, it should be handled with the same rigor as known DNA intercalators (e.g., ethidium bromide).

- **Metabolic Activation:** In vivo metabolism of anthracene derivatives often involves epoxidation by cytochrome P450, leading to reactive intermediates that can form DNA adducts.
- **Oxime Hydrolysis:** Upon ingestion or contact with strong acids, the oxime group can hydrolyze to release hydroxylamine (a known mutagen/hematotoxin) and the parent aldehyde.

Part 3: Engineering Controls & PPE

Hierarchy of Controls

To mitigate the risks of inhalation and dermal contact, the following engineering controls are non-negotiable:

- **Primary Containment:** All weighing and open-vessel manipulations must occur within a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity of 0.5 m/s.
- **Light Exclusion:** Due to the [4+4] photocycloaddition risk (photodimerization), the workspace must be equipped with amber UV-blocking filters or low-actinic (red/yellow) lighting.

Personal Protective Equipment (PPE) Matrix

- **Hand Protection:** Double-gloving is required.
 - **Inner Layer:** Latex or Nitrile (4 mil).
 - **Outer Layer:** Nitrile (minimum 5 mil) or Neoprene. Reasoning: Anthracene derivatives are lipophilic and can permeate thin latex rapidly.
- **Eye Protection:** Chemical splash goggles (ANSI Z87.1). Face shields are recommended during synthesis scale-up (>5g).
- **Respiratory:** If working outside a hood (not recommended), a full-face respirator with P100/OV cartridges is mandatory.

Part 4: Operational Handling & Synthesis Protocols

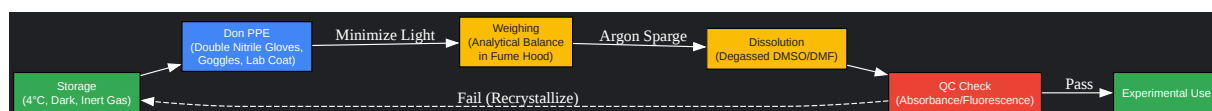
The "Amber Protocol" (Light Sensitivity)

Anthracene derivatives undergo photodimerization upon exposure to UV/visible light (300–400 nm). This reaction is reversible but alters the concentration and solubility of the reagent, leading to erroneous experimental data.

Protocol:

- Wrap all reaction vessels, columns, and storage vials in aluminum foil.
- Use amber glassware (borosilicate Class A) for all stock solutions.
- Validation: If a solution turns cloudy or precipitates a white solid (the dianthracene dimer) upon light exposure, the reagent is compromised.

Safe Weighing & Dissolution Workflow



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Figure 1: Operational workflow for handling **9-Anthraldoxime** to prevent degradation and exposure.

Reaction Safety (Thermal Instability)

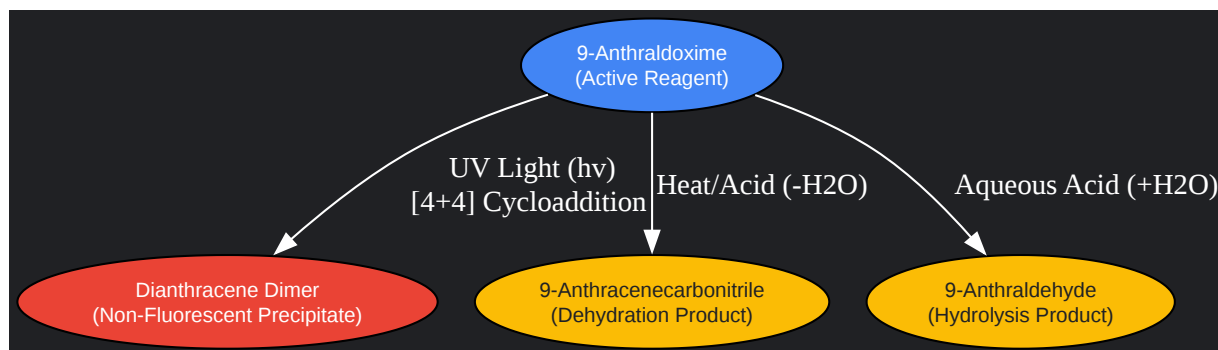
Oximes are precursors to nitriles via dehydration. This reaction is often exothermic.

- Caution: Avoid heating **9-anthraldoxime** above 100°C in closed systems without pressure relief.
- Incompatibility: Do not mix with strong oxidizing agents (e.g., KMnO_4 , CrO_3) or strong Lewis acids (e.g., TiCl_4) unless part of a controlled synthesis, as this can trigger rapid Beckmann

rearrangement or violent decomposition.

Part 5: Degradation Pathways & Reactivity

Understanding the degradation pathways is crucial for troubleshooting low yields or impurity profiles.



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Figure 2: Primary degradation pathways. Photodimerization is the most common cause of reagent failure.

Part 6: Emergency Response & Waste Disposal Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full-face respirator and double gloves.
- Neutralization: **9-Anthraldoxime** is not corrosive, so neutralization is not chemical.
- Cleanup: Use a wet-wipe method or a HEPA-filtered vacuum. Do not dry sweep, as this generates hazardous dust.
- Decontamination: Clean surface with ethanol followed by soapy water. Verify cleanup with a UV lamp (365 nm)—any remaining residue will fluoresce blue/green.

Disposal

- Classification: Hazardous Organic Waste (Halogen-free).
- Segregation: Do not mix with oxidizing acid waste (Nitric/Chromic) to prevent NO_x or HCN generation.
- Labeling: Clearly label as "Toxic Solid: Anthracene Derivative."

References

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